

# Cyclohexanehexone formula and molecular weight

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Compound of Interest

Compound Name: Cyclohexanehexone

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# **Chemical Formula and Molecular Weight**

The fundamental quantitative data for **cyclohexanehexone** is summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and theoretical modeling.

Identifier	Value
Molecular Formula	C <sub>6</sub> O <sub>6</sub> [2][3][4]
Molecular Weight	168.06 g/mol [3][4][5]
IUPAC Name	cyclohexane-1,2,3,4,5,6-hexone[3][4]
CAS Number	527-31-1[1][2]

It is important to note that while the anhydrous form is  $C_6O_6$ , this compound is often found in its hydrated form, dodecahydroxycyclohexane dihydrate.[1][6] The compound is also noted to be highly unstable and has been primarily observed in mass spectrometry studies.[1]

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## References

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- 3. Buy Cyclohexanehexone | 527-31-1 [smolecule.com]
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- 6. Buy Cyclohexanehexone (EVT-290940) | 527-31-1 [evitachem.com]
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